

Essential Safety and Operational Guide for Handling 3,5-Diphenylisoxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diphenylisoxazole

Cat. No.: B109209

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This guide provides critical safety and logistical information for the handling of **3,5-Diphenylisoxazole**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Chemical Profile:

- Chemical Name: **3,5-Diphenylisoxazole**
- CAS Number: 2039-49-8[1]
- Molecular Formula: C₁₅H₁₁NO[1]
- Molecular Weight: 221.26 g/mol [2]
- Physical Properties:
 - Melting Point: 140 °C[1]
 - Boiling Point: 396.6 °C at 760 mmHg[1]
 - Flash Point: 162.3 °C[1]
- Hazards: Toxic if swallowed (H301) and may cause long-lasting harmful effects to aquatic life (H413).[3] The chemical, physical, and toxicological properties have not been thoroughly

investigated.[3]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment for various laboratory activities involving **3,5-Diphenylisoxazole**.

Activity	Required PPE
Weighing and Aliquoting (Solid)	- Nitrile gloves (double-gloving recommended)- Safety glasses with side shields or chemical splash goggles- Laboratory coat- N95 or higher-rated respirator (if dust is generated)[3]
Solution Preparation and Handling	- Nitrile gloves- Chemical splash goggles- Laboratory coat- Work in a certified chemical fume hood
Experimental Procedures	- Nitrile gloves- Chemical splash goggles- Laboratory coat- Face shield (if splash hazard exists)
Spill Cleanup	- Chemical-resistant gloves (e.g., nitrile)- Chemical splash goggles- Laboratory coat or chemical-resistant apron- N95 or higher-rated respirator- Disposable shoe covers
Waste Disposal	- Chemical-resistant gloves- Chemical splash goggles- Laboratory coat

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **3,5-Diphenylisoxazole** in a well-ventilated area.[4]
- Use a certified chemical fume hood for all procedures that may generate dust or aerosols, including weighing, transferring, and preparing solutions.

2. Personal Protective Equipment (PPE) and Hygiene:

- Wear the appropriate PPE as detailed in the table above.
- Inspect gloves for any signs of damage before use.[\[4\]](#)
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[4\]](#)
- Do not eat, drink, or smoke in areas where **3,5-Diphenylisoxazole** is handled or stored.[\[3\]](#)

3. Handling and Storage:

- Keep the container tightly closed when not in use.[\[4\]](#)
- Store in a dry, cool, and well-ventilated place away from incompatible materials.[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)

4. Spill Management:

- In case of a spill, evacuate the immediate area.
- Avoid breathing in any dust.[\[3\]](#)
- Wear appropriate PPE before attempting to clean the spill.
- For solid spills, carefully sweep or scoop the material into a designated waste container, avoiding dust generation.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.

First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air.[4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately remove contaminated clothing.[4] Wash the affected area with soap and plenty of water.[5] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a poison control center or seek immediate medical attention.[6]

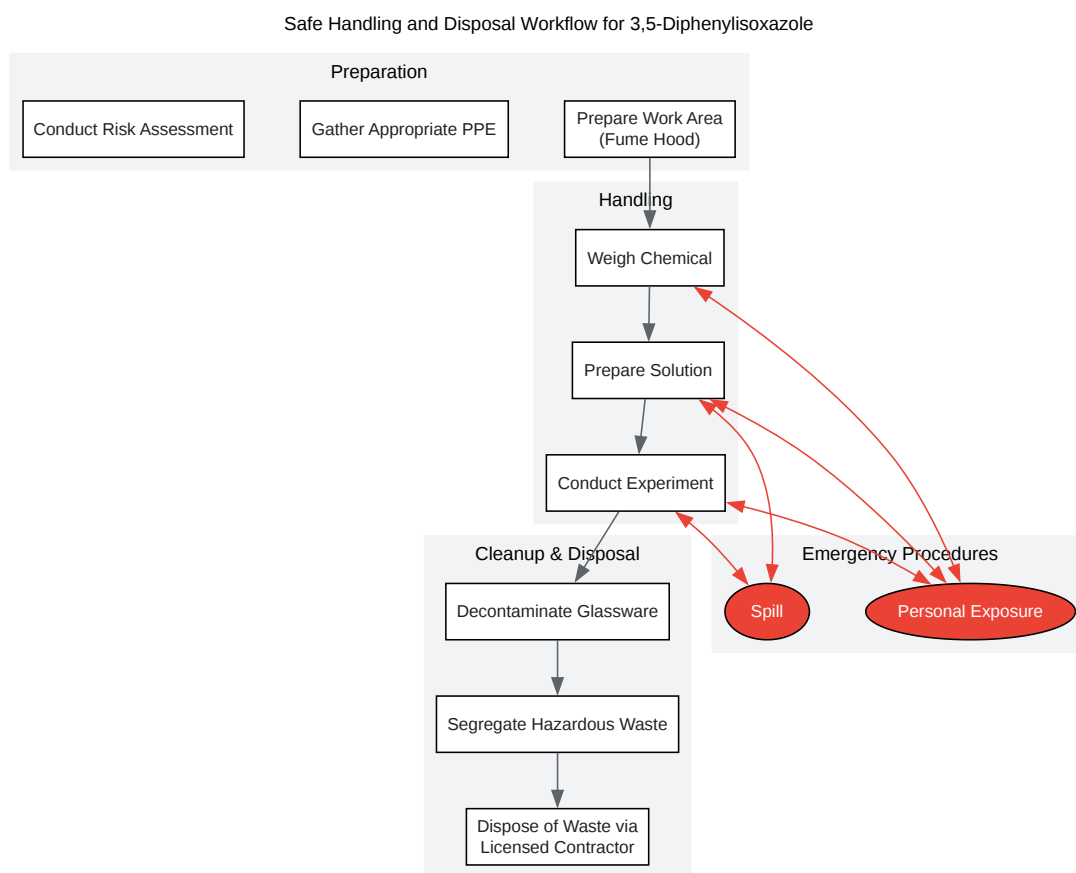
Disposal Plan

All waste containing **3,5-Diphenylisoxazole** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated PPE, in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste in a compatible, labeled, and sealed container. Do not mix with other waste streams.[3]
- Disposal: Dispose of all waste through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[3][4] Do not allow the chemical to enter drains or the environment.[3]

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **3,5-Diphenylisoxazole**, incorporating key safety checkpoints.



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Caption: Workflow for safe handling and disposal of **3,5-Diphenylisoxazole**.

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